

Navigating the Synthesis Landscape: A Technical Safety Guide to Pent-2-enenitrile

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Compound of Interest

Compound Name: Pent-2-enenitrile

Cat. No.: B12440713

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical health and safety information for handling **pent-2-enenitrile** in a laboratory and drug development setting. It is imperative that all personnel handling this chemical are thoroughly familiar with its potential hazards and follow the prescribed safety protocols to mitigate risks.

Chemical Identification and Physical Properties

Pent-2-enenitrile is an unsaturated aliphatic nitrile that exists as two geometric isomers: (E)-**pent-2-enenitrile** and (Z)-**pent-2-enenitrile**. It is a flammable and toxic substance that requires careful handling.

Table 1: Chemical Identification

Identifier	(E)-pent-2-enenitrile	(Z)-pent-2-enenitrile
IUPAC Name	(2E)-pent-2-enenitrile	(2Z)-pent-2-enenitrile
Synonyms	trans-2-Pentenitrile	cis-2-Pentenitrile
CAS Number	26294-98-4[1]	25899-50-7[2]
Molecular Formula	C5H7N[1]	C5H7N[2]
Molecular Weight	81.12 g/mol [1]	81.12 g/mol [2]

Table 2: Physical and Chemical Properties

Property	(E)-pent-2-enenitrile	(Z)-pent-2-enenitrile	General
Physical Description	Clear yellow liquid[3]	-	Clear yellow liquid[3]
Boiling Point	144.6-144.8 °C at 746 Torr[1]	112.0 °C at 760 mmHg[4]	234 °F at 760 mmHg[2]
Flash Point	-	28.5 °C[4]	73.8 °F[2]
Density	0.82814 g/cm ³ at 15 °C[1]	0.8 g/cm ³ [4]	0.82 at 39 °F[2]
Vapor Pressure	-	22.2 mmHg at 25°C[4]	6 mmHg at 77 °F; 110 mmHg at 122 °F; 134 mmHg at 158 °F[2]
Solubility in Water	-	-	5 to 10 mg/mL at 66 °F[5]

Hazard Identification and Classification

Pent-2-enenitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its flammability and acute toxicity upon ingestion, skin contact, or inhalation.[3][6][7]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[3][6][7]
Acute Toxicity, Oral	3	H301: Toxic if swallowed[3][6][7]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[3][6][7]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[3][6][7]
Skin Sensitization	1	H317: May cause an allergic skin reaction[7]

GHS Pictograms:

- Flame: Flammable hazard
- Skull and Crossbones: Acute toxicity (fatal or toxic)
- Health Hazard: Skin sensitizer

Signal Word: Danger[3][6][7]

Toxicological Information

Direct quantitative toxicological data (LD50, LC50) for **pent-2-enenitrile** is not readily available in the reviewed literature. However, data for the structurally similar compound crotononitrile (2-butenenitrile) can serve as a conservative estimate of its toxicity. Aliphatic nitriles are known to exert their toxicity, at least in part, through the metabolic release of cyanide, which can inhibit cellular respiration.[8][9] Unsaturated nitriles may also exhibit toxicity independent of cyanide release.[8]

Table 4: Acute Toxicity Data for Crotononitrile (CAS: 4786-20-3) - Surrogate Data

Route	Species	Value	Reference
Oral LD50	Rat	501 mg/kg	[6]
Oral LD50	Mouse	396 mg/kg	[6]
Inhalation LC50	Rat	11 mg/l (ATE)	[10]

Disclaimer: This data is for a structurally similar compound and should be used as an estimation of the potential toxicity of **pent-2-enenitrile**. All handling procedures should reflect a high degree of caution.

Mechanism of Toxicity

The toxicity of aliphatic nitriles is often associated with their in vivo metabolism, which can release cyanide ions.[9] Cyanide disrupts cellular respiration by inhibiting cytochrome c oxidase, a critical enzyme in the electron transport chain.[8][9] This leads to cytotoxic hypoxia. Studies on various aliphatic nitriles indicate that the rate of cyanide liberation and the overall toxicity can be influenced by the chemical structure.[8][11]

Experimental Protocols for Toxicity Assessment

While specific experimental protocols for **pent-2-enenitrile** were not found, standard methodologies for assessing the acute toxicity of chemicals are well-established by the Organisation for Economic Co-operation and Development (OECD). These guidelines are designed to determine the potential adverse effects of a substance after a single exposure.

OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is used to identify a dose that causes evident toxicity but not mortality.[12]

- Principle: A stepwise procedure where a substance is administered orally to a single animal at a defined dose. The outcome of this first animal determines the dose for the next animal.
[12]
- Animal Model: Typically rats, with females often being the default sex.[12]

- Dose Administration: A single oral dose is administered via gavage. Animals are fasted before dosing.[12]
- Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.[12]

OECD Guideline 402: Acute Dermal Toxicity

This guideline assesses the potential for a substance to cause harm when in contact with the skin.[13][14][15]

- Principle: The test substance is applied to a shaved area of the skin of several animals at a specific dose.[13][14]
- Animal Model: Commonly rats.[13]
- Dose Application: The substance is applied to an area of at least 10% of the body surface and held in contact with the skin for 24 hours under a porous gauze dressing.[13][16]
- Observation Period: Animals are observed for 14 days for signs of skin irritation, systemic toxicity, and mortality.[13]

OECD Guideline 403: Acute Inhalation Toxicity

This guideline evaluates the toxicity of a substance when inhaled.[17]

- Principle: Animals are exposed to the test substance in an inhalation chamber for a defined period, typically 4 hours.[17]
- Animal Model: The rat is the preferred species.[17]
- Exposure Method: Nose-only or whole-body exposure to a gas, vapor, or aerosol.[18]
- Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.[17]

Safe Handling and Storage

Due to its flammability and high toxicity, strict safety protocols must be followed when handling and storing **pent-2-enenitrile**.

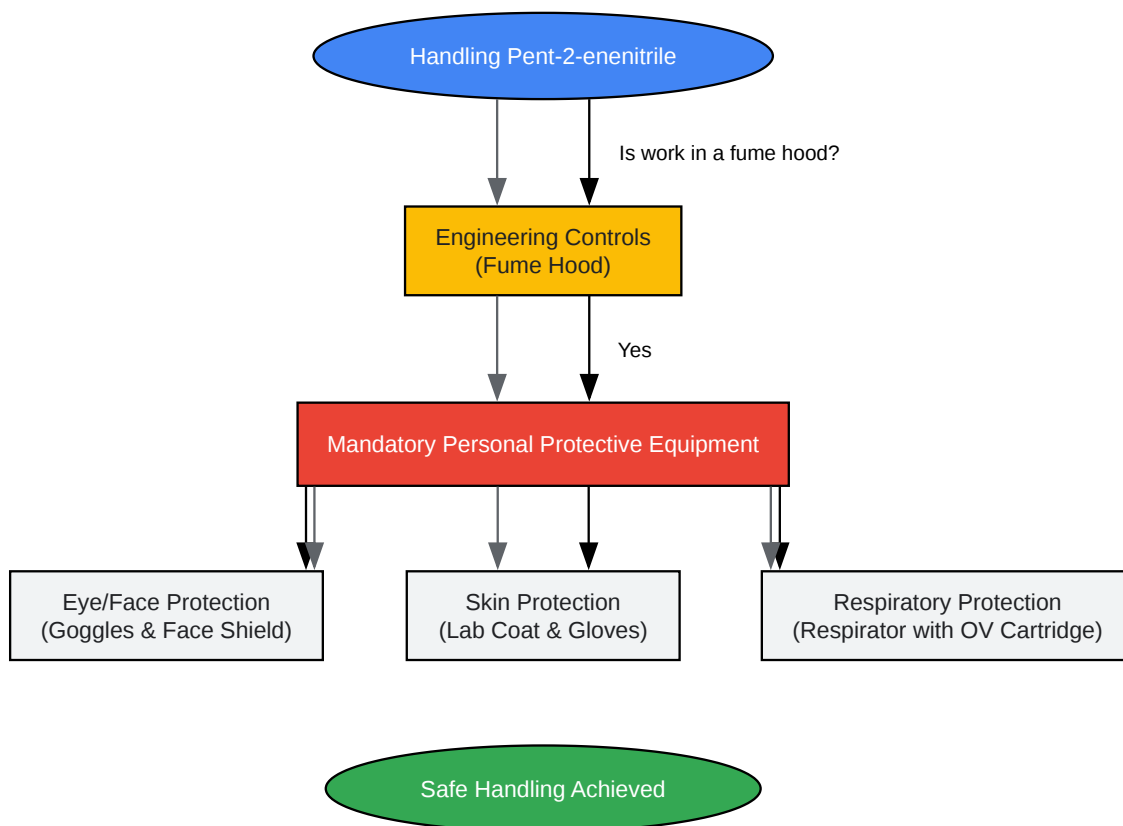
Engineering Controls

- Work with **pent-2-enenitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Use non-sparking tools and explosion-proof equipment.[\[19\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[19\]](#)
- Ensure an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory for all personnel handling **pent-2-enenitrile**.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear a flame-resistant lab coat.
 - Use chemical-resistant gloves. While specific breakthrough time data for **pent-2-enenitrile** is unavailable, for nitriles in general, butyl rubber and neoprene gloves are often recommended. Nitrile gloves may offer fair protection against short-term exposure but should be changed immediately upon contamination. Always consult the glove manufacturer's compatibility chart.
- Respiratory Protection:
 - If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required.[\[20\]](#)[\[21\]](#) For situations where particulates may also be present, a combination organic vapor/P100 cartridge should be used.[\[22\]](#)[\[23\]](#)[\[24\]](#)
 - A full-face respirator provides both respiratory and eye protection.



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Diagram 1: Personal Protective Equipment (PPE) Workflow

Storage

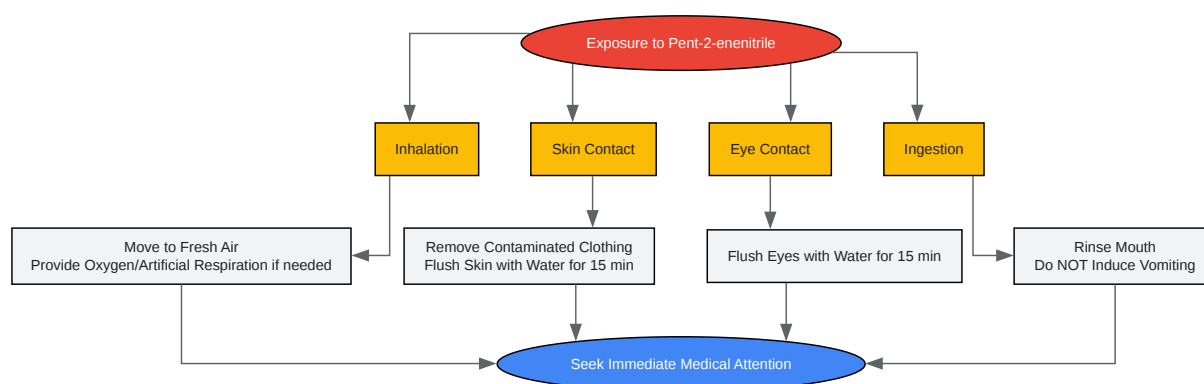
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[18]
- Keep away from heat, sparks, open flames, and other ignition sources.[19]
- Store separately from oxidizing agents, strong acids, and bases.[18][19]
- Store in a locked cabinet or other secure area.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **pent-2-enenitrile**.

First Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[18]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[18]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[18]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]



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Diagram 2: First Aid Procedures for **Pent-2-enitrile** Exposure

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]

- **Specific Hazards:** Flammable liquid and vapor. Vapors may form explosive mixtures with air. [25] Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.[26]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Remove all sources of ignition. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleaning:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.
- **Conditions to Avoid:** Heat, flames, sparks, and other ignition sources.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases.[18][19]
- **Hazardous Decomposition Products:** Under fire conditions, may decompose to produce carbon monoxide, carbon dioxide, and nitrogen oxides.[26] Contact with strong acids or bases can produce hydrogen cyanide.[18][19]

Disposal Considerations

Disposal of **pent-2-enenitrile** and its contaminated materials must be in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

This guide is intended to provide essential safety information. It is not a substitute for a comprehensive risk assessment and the implementation of a robust safety program. Always refer to the most current Safety Data Sheet (SDS) for **pent-2-enenitrile** before use.

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